

Safeguarding Researchers: A Comprehensive Guide to Handling Mcl-1 Inhibitor 17

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Compound of Interest

Compound Name: Mcl-1 inhibitor 17

Cat. No.: B11449105

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Mcl-1 Inhibitor 17**, a potent compound for cancer research. All personnel must adhere to these procedures to mitigate risks and ensure a safe laboratory environment.

Myeloid cell leukemia 1 (Mcl-1) is a critical anti-apoptotic protein, and its inhibition is a promising avenue for cancer therapy.[1] **Mcl-1 Inhibitor 17** is a small molecule compound designed for this purpose.[2] However, as with many potent research compounds, it presents potential hazards that necessitate stringent safety measures. A significant concern with the broader class of Mcl-1 inhibitors is the potential for cardiotoxicity, which has been observed in clinical studies of other Mcl-1 inhibitors.[3][4][5] Therefore, minimizing exposure is paramount.

Key Compound Information

While a comprehensive Safety Data Sheet (SDS) for **Mcl-1 Inhibitor 17** is not publicly available, the following information has been compiled from vendor and research sources.

Property	Value	Source
Chemical Name	Mcl-1 inhibitor 17	[2]
CAS Number	892250-00-9	[2]
Molecular Formula	C27H25FN4O2	[2]
Molecular Weight	456.51 g/mol	
Primary Use	Cancer Research	[2]
Solubility	Soluble in DMSO	[6]
Known Hazards	Potential for cardiotoxicity as a class effect.[3][4][5] As a potent, cytotoxic compound, it may be carcinogenic, mutagenic, or teratogenic.[7]	

Personal Protective Equipment (PPE)

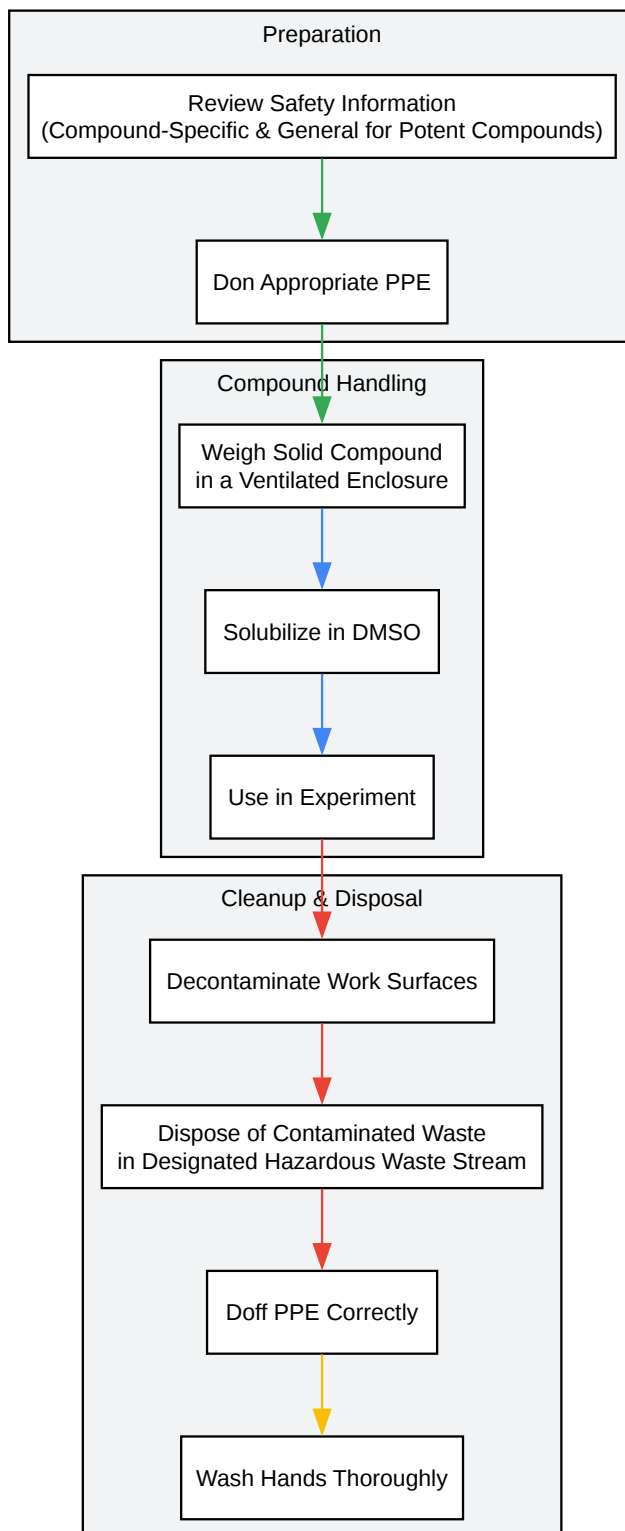
Due to the potent nature of **Mcl-1 Inhibitor 17** and its classification as a potential cytotoxic agent, a comprehensive PPE strategy is mandatory. The following table outlines the required PPE for various tasks.

Task	Required Personal Protective Equipment	Rationale
Handling Solid Compound (Weighing, Aliquoting)	- Double Nitrile Gloves (ASTM D6978 rated)[8]- Disposable, fluid-resistant gown with back closure[9]- Safety goggles and a full-face shield[9][10]- NIOSH-certified N95 or higher respirator[10]	To prevent skin contact, inhalation of airborne particles, and eye exposure.
Handling Solubilized Compound (in DMSO)	- Double Nitrile Gloves (ASTM D6978 rated)[8]- Disposable, fluid-resistant gown with back closure[9]- Safety goggles	To protect against splashes and skin absorption. DMSO can facilitate the absorption of other chemicals through the skin.[11]
Spill Cleanup	- Double Nitrile Gloves (ASTM D6978 rated)[8]- Disposable, fluid-resistant gown with back closure[9]- Safety goggles and a full-face shield[9][10]- NIOSH-certified N95 or higher respirator[10]- Chemical-resistant boot covers	To provide maximum protection during the management of a hazardous spill.
Waste Disposal	- Double Nitrile Gloves (ASTM D6978 rated)[8]- Disposable, fluid-resistant gown with back closure[9]- Safety goggles	To protect against accidental exposure when handling contaminated waste.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **Mcl-1 Inhibitor 17**, from receipt to disposal.

Safe Handling Workflow for Mcl-1 Inhibitor 17

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Mcl-1 Inhibitor 17**.

Experimental Protocols

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[12\]](#)
- The storage area should be clearly labeled as containing potent compounds.

Preparation of Stock Solutions:

- All handling of the solid compound must be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Wear the appropriate PPE as outlined in the table above.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound. If not possible, thoroughly decontaminate equipment after use.
- To prepare a stock solution, slowly add the appropriate volume of DMSO to the vial containing the pre-weighed solid **Mcl-1 Inhibitor 17**.
- Cap the vial securely and vortex until the solid is completely dissolved.

Spill Management:

- In the event of a spill, evacuate the immediate area and alert others.
- Don the appropriate spill cleanup PPE.
- For a liquid spill, cover with an absorbent material (e.g., vermiculite or sand).[\[13\]](#)
- For a solid spill, gently cover with a damp paper towel to avoid generating dust.
- Carefully collect the contaminated material into a designated hazardous waste container.

- Decontaminate the spill area with a suitable cleaning agent (e.g., soap and water), followed by a rinse with water.[9]
- Dispose of all cleanup materials as hazardous waste.

Disposal Plan:

- All waste contaminated with **Mcl-1 Inhibitor 17**, including empty vials, pipette tips, gloves, and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Collect solid waste in a clearly labeled, sealed container.
- Liquid waste containing the compound and DMSO should be collected in a separate, labeled, and sealed container for flammable liquid waste.[14]
- Follow your institution's specific guidelines for hazardous waste disposal. Do not dispose of this compound down the drain.[14]

By adhering to these safety protocols, researchers can minimize their risk of exposure and safely handle **Mcl-1 Inhibitor 17** in the laboratory. The potential for cardiotoxicity with this class of compounds underscores the importance of these measures. Always prioritize safety and consult with your institution's environmental health and safety department for any specific questions or concerns.

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